

Personal protective equipment for handling 1,2-Dipalmitoyl-3-stearoyl-rac-glycerol

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Compound of Interest

Compound Name: 1,2-Dipalmitoyl-3-stearoyl-rac-glycerol

Cat. No.: B3026212

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Essential Safety & Handling Guide: 1,2-Dipalmitoyl-3-stearoyl-rac-glycerol

This document provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,2-Dipalmitoyl-3-stearoyl-rac-glycerol** (CAS No. 2177-98-2). The following procedural guidance is designed to ensure safe laboratory operations and proper environmental stewardship.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,2-Dipalmitoyl-3-stearoyl-rac-glycerol** is provided below.

Property	Value
CAS Number	2177-98-2
Molecular Formula	C ₅₃ H ₁₀₂ O ₆
Formula Weight	835.4 g/mol [1]
Physical Form	Solid[1][2]
Purity	≥98%[1]
Solubility	Soluble in DMF (10 mg/ml)[1][2]
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

While **1,2-Dipalmitoyl-3-stearoyl-rac-glycerol** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory precautions should always be observed. The toxicological properties have not been thoroughly investigated, and the material may cause irritation to mucous membranes and the upper respiratory tract.[3] Therefore, appropriate PPE is mandatory to minimize exposure.

PPE Category	Item	Specification & Rationale
Eye Protection	Safety Glasses or Goggles	Wear safety glasses with side shields or chemical splash goggles to protect against dust particles and potential splashes.[4]
Hand Protection	Chemical-Resistant Gloves	Use nitrile or PVC gloves.[4][5] Although no specific glove material has been universally recommended due to a lack of testing, these materials offer good general chemical resistance. Always inspect gloves before use and wash hands thoroughly after handling.
Body Protection	Laboratory Coat	A standard cotton or cotton/poly blend lab coat is required to protect skin and clothing.[5] For handling larger quantities, a P.V.C. apron may be considered.[4]
Respiratory Protection	Not Generally Required	Under normal handling conditions in a well-ventilated area, respiratory protection is not necessary. If fine dust is generated, a NIOSH-approved N95 respirator should be used to prevent inhalation.

Operational Plan: Handling Protocol

Adherence to a standardized handling protocol is essential for maintaining a safe laboratory environment.

1. Preparation & Engineering Controls:

- Ensure a well-ventilated work area, such as a chemical fume hood, especially when weighing or transferring the solid to minimize dust inhalation.[6]
- Keep the container securely sealed when not in use.[4][6]
- Prepare all necessary equipment (spatulas, weigh boats, solvent, etc.) before handling the compound.
- An eye wash unit should be readily accessible.[4]

2. Handling the Compound:

- Don the appropriate PPE as specified in the table above.
- Carefully open the container to avoid creating airborne dust.
- Use a clean spatula to transfer the desired amount of the solid from its container to a weigh boat or directly into a reaction vessel.
- Avoid all direct contact with skin and eyes.[6]
- If creating a solution, slowly add the solid to the solvent (e.g., DMF) to prevent splashing.
- When handling is complete, securely seal the primary container.

3. Post-Handling:

- Clean all spills immediately using dry clean-up procedures.[6] Sweep or vacuum spilled material (using an explosion-proof vacuum if necessary) and place it in a labeled, sealable container for disposal.[6]
- Wipe down the work surface.
- Properly remove and dispose of gloves.
- Wash hands thoroughly with soap and water.[6]

Disposal Plan

All waste materials must be managed in accordance with local, state, and federal regulations.

[4][6]

1. Waste Segregation:

- Solid Waste: Place any unused **1,2-Dipalmitoyl-3-stearoyl-rac-glycerol** and contaminated disposable materials (e.g., weigh boats, contaminated paper towels) into a clearly labeled, sealed waste container.
- Liquid Waste: Solutions containing the compound should be collected in a labeled, non-reactive waste container. Do not pour down the drain. While the substance is only considered slightly hazardous for water, large quantities should not reach ground water or sewage systems.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

2. Storage of Waste:

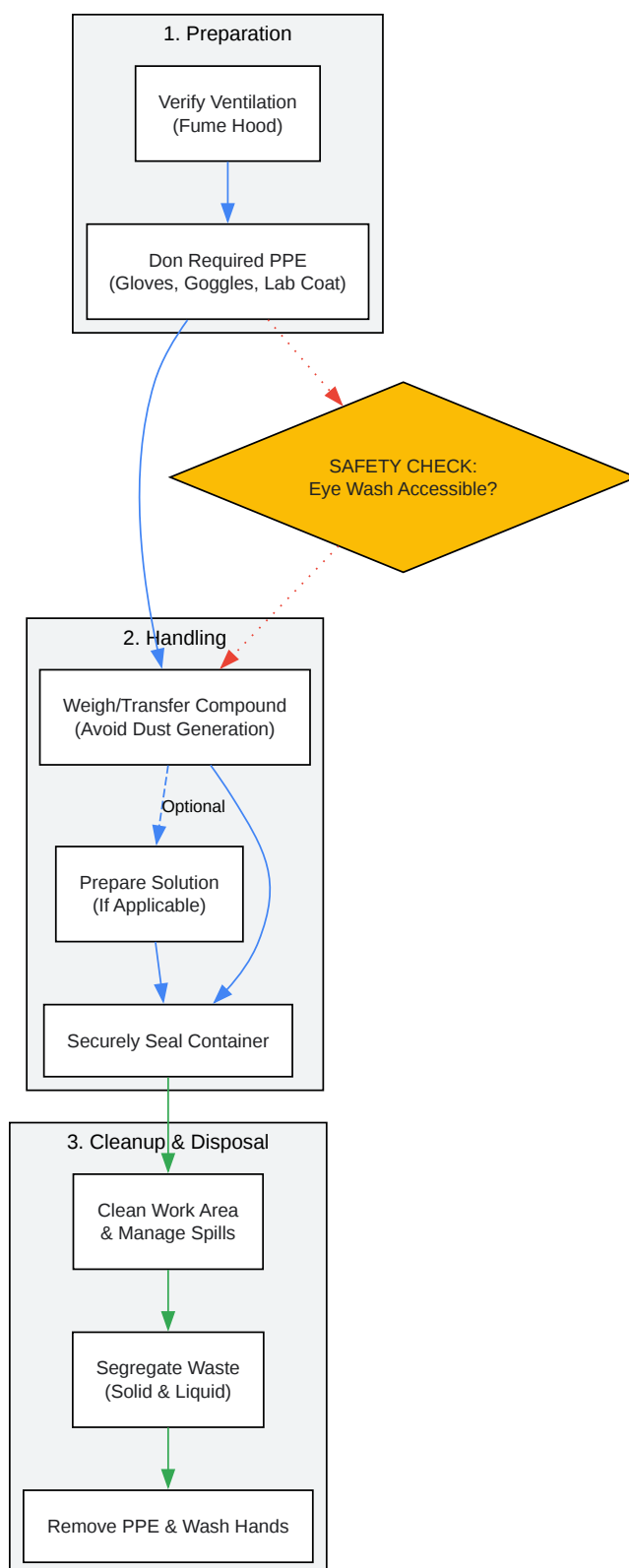
- Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.

3. Final Disposal:

- Consult your institution's Environmental Health & Safety (EHS) department for specific procedures on chemical waste pickup and disposal.
- Disposal must be carried out by a licensed waste management authority.

Workflow and Safety Diagram

The following diagram illustrates the standard workflow for safely handling **1,2-Dipalmitoyl-3-stearoyl-rac-glycerol**.



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Caption: Workflow for handling **1,2-Dipalmitoyl-3-stearoyl-rac-glycerol**.

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